

An In-depth Technical Guide to 1-Chloro-2,2-dimethylpropane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Chloro-2,2-dimethylpropane

Cat. No.: B1207488

[Get Quote](#)

CAS Number: 753-89-9

This technical guide provides comprehensive safety and handling information for **1-chloro-2,2-dimethylpropane**, a crucial reagent for researchers, scientists, and professionals in drug development and organic synthesis.

Chemical and Physical Properties

1-Chloro-2,2-dimethylpropane, also known as neopentyl chloride, is a halogenated aliphatic hydrocarbon. It is a colorless liquid with a characteristic sweet odor.^[1] Due to the steric hindrance provided by the neopentyl group, it exhibits unique reactivity in nucleophilic substitution reactions.

Table 1: Physical and Chemical Properties of **1-Chloro-2,2-dimethylpropane**

Property	Value	Source(s)
CAS Number	753-89-9	[2][3][4]
Molecular Formula	C5H11Cl	[3]
Molecular Weight	106.59 g/mol	[3]
Appearance	Colorless to almost colorless clear liquid	[2][4]
Odor	Sweet	[1]
Boiling Point	84-85 °C	
Melting Point	-20 °C	
Density	0.866 g/mL at 25 °C	
Flash Point	-9 °C (closed cup)	
Refractive Index	n ₂₀ /D 1.4039	

Safety and Hazard Information

1-Chloro-2,2-dimethylpropane is a hazardous substance and requires strict safety protocols. It is a highly flammable liquid and vapor, harmful if swallowed, and may cause allergic skin or respiratory reactions.[2]

Table 2: GHS Hazard Classification

Hazard Class	Category
Flammable Liquids	2
Acute Toxicity, Oral	4
Skin Sensitization	1
Respiratory Sensitization	1

Signal Word: Danger

Hazard Statements:

- H225: Highly flammable liquid and vapor.[\[2\]](#)
- H302: Harmful if swallowed.
- H317: May cause an allergic skin reaction.
- H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.

Experimental Protocols

Handling and Storage

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile) and a lab coat.[\[2\]](#)
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge for organic vapors if ventilation is inadequate.[\[2\]](#)

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[2\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[2\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[2\]](#)

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[2\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[2\]](#)

Disposal

Dispose of **1-chloro-2,2-dimethylpropane** and its containers as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain.^[5] Waste should be collected in a properly labeled, sealed, and compatible container.^[5]

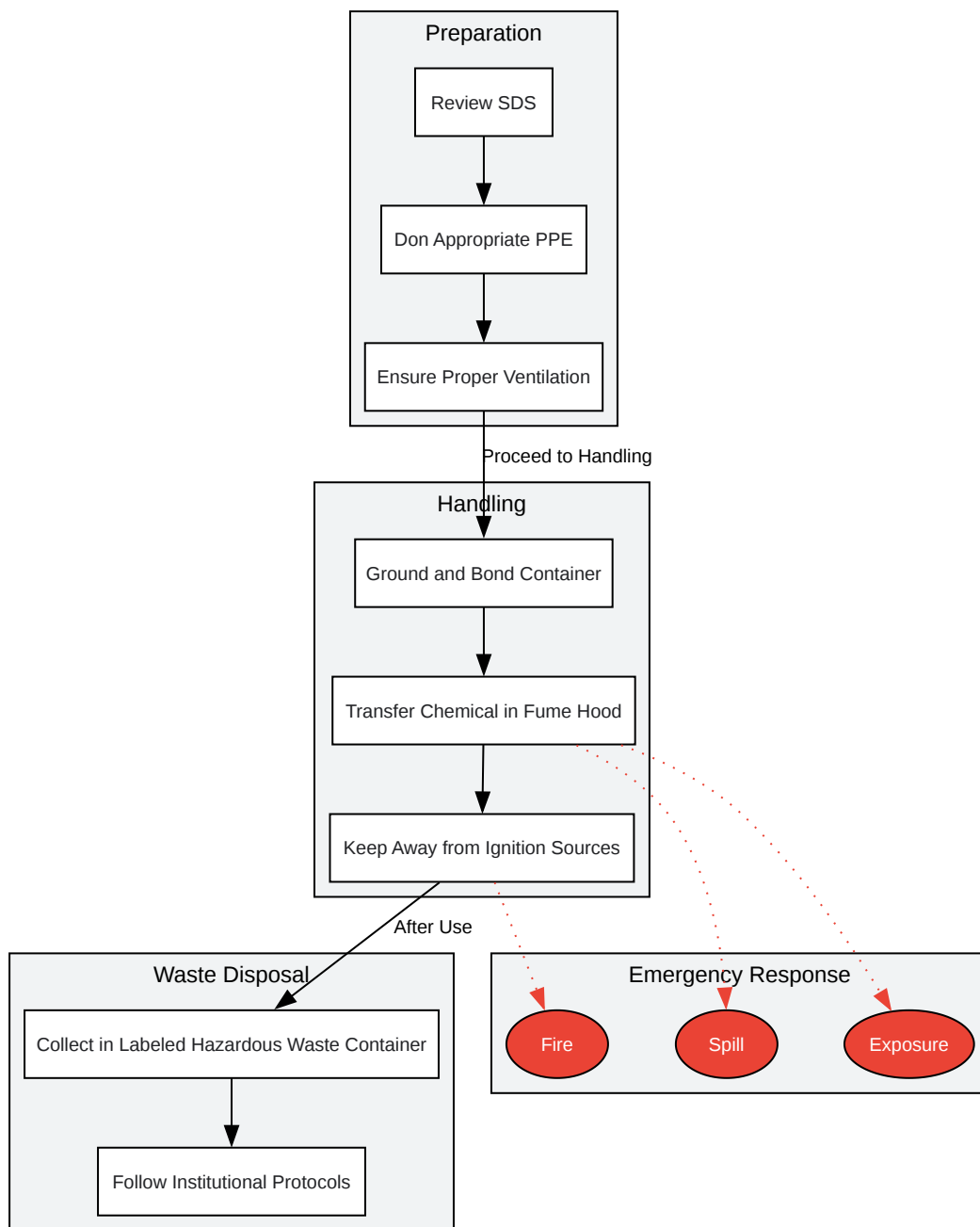
Emergency Procedures

- Spills: In case of a small spill, absorb the material with a non-combustible absorbent (e.g., sand, vermiculite) and place it in a sealed container for disposal.^[5] For large spills, evacuate the area and contact the environmental health and safety department.^[5]
- Fire: Use carbon dioxide, dry chemical powder, or foam to extinguish a fire.^[6]
- First Aid:
 - Inhalation: Move the victim to fresh air and seek medical attention.^[2]
 - Skin Contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water.^[2]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
 - Ingestion: Do NOT induce vomiting. Immediately drink two glasses of water and consult a physician.^[2]

Visualized Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **1-chloro-2,2-dimethylpropane**.

Safe Handling Workflow for 1-Chloro-2,2-dimethylpropane



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling of **1-chloro-2,2-dimethylpropane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Chloro-2,2-dimethylpropane - Hazardous Agents | Haz-Map [haz-map.com]
- 2. sigmaaldrich.cn [sigmaaldrich.cn]
- 3. 1-Chloro-2,2-dimethylpropane | C₅H₁₁Cl | CID 12956 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1-Chloro-2,2-dimethylpropane | 753-89-9 | Benchchem [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Chloro-2,2-dimethylpropane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1207488#1-chloro-2-2-dimethylpropane-cas-number-and-safety-data>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com